

Physical and chemical properties of tripropylamine

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Compound of Interest

Compound Name: Tripropylamine

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Tripropylamine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tripropylamine (TPA), a tertiary aliphatic amine, is a versatile chemical compound with significant applications across various scientific and industrial domains. This technical guide provides an in-depth overview of the core physical and chemical properties of **tripropylamine**, tailored for researchers, scientists, and professionals in drug development. The document summarizes key quantitative data in structured tables, outlines detailed experimental protocols for property determination, and includes visualizations of relevant chemical processes to facilitate a comprehensive understanding of this compound.

Physical Properties of Tripropylamine

Tripropylamine is a colorless liquid with a characteristic amine-like, fishy odor.^{[1][2]} It is a flammable liquid and is less dense than water.^{[1][3]} The physical properties of **tripropylamine** are critical for its handling, storage, and application in various experimental and industrial settings. A summary of these properties is presented below.

Table 1: Physical Properties of Tripropylamine

Property	Value	Source(s)
Molecular Formula	C ₉ H ₂₁ N	[1]
Molecular Weight	143.27 g/mol	[1][3]
Appearance	Colorless liquid	[2][4]
Odor	Amine-like, fishy	[2]
Melting Point	-93.5 °C (-136.3 °F)	[2][4]
Boiling Point	155-158 °C (311-316 °F) at 760 mmHg	[5][6]
Density	0.753 - 0.756 g/cm ³ at 20-25 °C	[1][5][6]
Vapor Pressure	1.51 - 4.3 hPa at 20-25 °C	[1][2][5]
Vapor Density	4.9 (Air = 1.0)	[2][5]
Solubility in Water	0.44 - 2.6 g/L at 20-25 °C	[5][6][7]
logP (Octanol-Water Partition Coefficient)	2.8	[1]
pKa	10.65	[1]
Flash Point	34 - 40.55 °C (93 - 105 °F) (closed cup)	[2][5][8]
Autoignition Temperature	180 °C (356 °F)	[3][5]
Refractive Index (n _{20/D})	1.416 - 1.4181	[2][6]
Viscosity	0.627 mPa·s at 25 °C	[5]

Chemical Properties and Reactivity

Tripropylamine exhibits the typical reactivity of a tertiary amine. Its basicity, attributed to the lone pair of electrons on the nitrogen atom, is a key chemical characteristic.

- **Basicity and Salt Formation:** As a base, **tripropylamine** readily reacts with acids in exothermic reactions to form tripropylammonium salts.[1][3] For instance, with hydrochloric acid, it forms tripropylammonium chloride.[5]
- **Incompatibilities:** **Tripropylamine** is incompatible with strong oxidizing agents, acids, acid halides, and anhydrides.[1][3] Contact with these substances can lead to vigorous reactions.
- **Hazardous Decomposition:** When heated to decomposition, **tripropylamine** can emit toxic fumes of nitrogen oxides.[1] In the presence of air, it may form toxic nitrosamines upon heating.[2]
- **Reactivity Profile:** It may also be incompatible with isocyanates, halogenated organics, peroxides, and phenols (acidic).[1][3] Flammable hydrogen gas may be generated in combination with strong reducing agents, such as hydrides.[9]

Experimental Protocols

This section provides detailed methodologies for the determination of key physical and chemical properties of **tripropylamine**. These protocols are based on standard laboratory procedures, adapted for the specific characteristics of this compound.

Determination of Boiling Point

The boiling point of **tripropylamine** can be determined using the Thiele tube method.

Materials:

- Thiele tube
- High-temperature thermometer (e.g., -10 to 200 °C)
- Capillary tube (sealed at one end)
- Small test tube
- **Tripropylamine** sample
- Heating oil (e.g., mineral oil)

- Bunsen burner or heating mantle
- Stand and clamps

Procedure:

- Fill the Thiele tube with heating oil to a level above the side arm.
- Add a small amount of **tripropylamine** to the small test tube.
- Place the capillary tube (sealed end up) into the test tube containing the **tripropylamine**.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Suspend the thermometer and test tube assembly in the Thiele tube, ensuring the heating oil surrounds the sample but does not enter the test tube.
- Gently heat the side arm of the Thiele tube with a Bunsen burner or heating mantle.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.

Determination of Density

The density of **tripropylamine** can be accurately measured using a pycnometer.

Materials:

- Pycnometer (specific gravity bottle) of a known volume
- Analytical balance

- **Tripropylamine** sample

- Distilled water

- Thermostatic water bath

Procedure:

- Clean and dry the pycnometer thoroughly.
- Weigh the empty, dry pycnometer on an analytical balance and record the mass (m_1).
- Fill the pycnometer with distilled water and place it in a thermostatic water bath set to a specific temperature (e.g., 20 °C) until it reaches thermal equilibrium.
- Ensure the pycnometer is completely full, with no air bubbles. Dry the outside and weigh it. Record the mass (m_2).
- Empty and dry the pycnometer.
- Fill the pycnometer with the **tripropylamine** sample and repeat step 3.
- Weigh the pycnometer filled with **tripropylamine** and record the mass (m_3).
- Calculate the density of **tripropylamine** using the following formula: Density of **tripropylamine** = $[(m_3 - m_1) / (m_2 - m_1)] \times \text{Density of water at the measurement temperature}$.

Determination of pKa by Potentiometric Titration

The acid dissociation constant (pKa) of the conjugate acid of **tripropylamine** can be determined by potentiometric titration.

Materials:

- pH meter with a combination glass electrode
- Burette
- Beaker

- Magnetic stirrer and stir bar
- Standardized solution of hydrochloric acid (e.g., 0.1 M)
- **Tripropylamine** solution of known concentration (e.g., 0.1 M in water)

Procedure:

- Calibrate the pH meter using standard buffer solutions (pH 4, 7, and 10).
- Pipette a known volume of the **tripropylamine** solution into a beaker.
- Place a magnetic stir bar in the beaker and place it on a magnetic stirrer.
- Immerse the pH electrode in the solution, ensuring the bulb is fully covered.
- Record the initial pH of the **tripropylamine** solution.
- Begin titrating with the standardized HCl solution, adding small increments (e.g., 0.5 mL) and recording the pH after each addition.
- Continue the titration past the equivalence point.
- Plot a graph of pH (y-axis) versus the volume of HCl added (x-axis).
- Determine the equivalence point from the inflection point of the titration curve.
- The pKa is the pH at the half-equivalence point (the point at which half of the volume of HCl required to reach the equivalence point has been added).

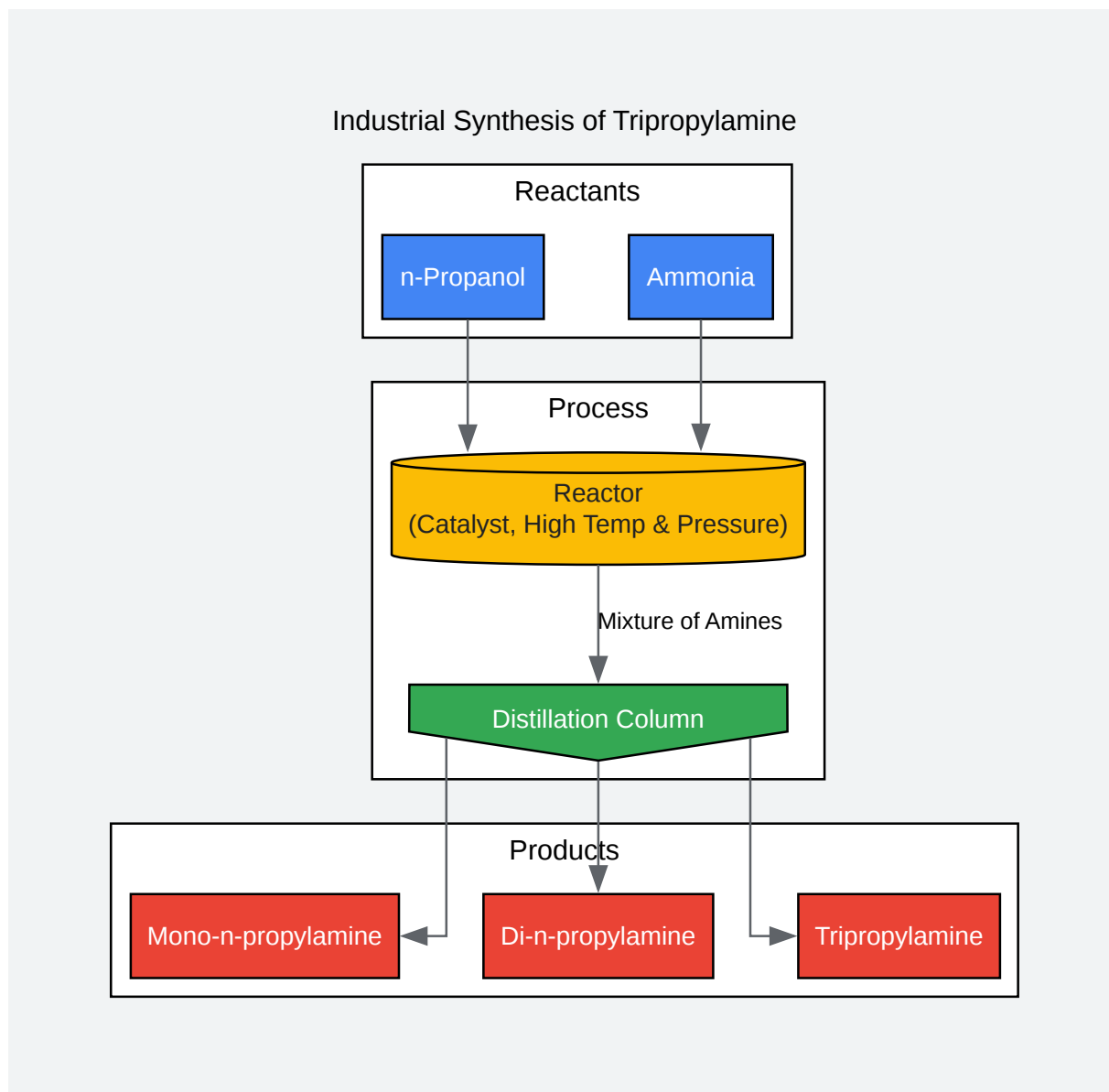
Visualizations of Chemical Processes

The following diagrams, generated using the DOT language, illustrate key chemical processes involving **tripropylamine**.

Industrial Synthesis of Tripropylamine

The industrial synthesis of **tripropylamine** is typically achieved through the reaction of n-propanol with ammonia over a catalyst at elevated temperature and pressure.^{[2][10]} This

process, known as reductive amination, produces a mixture of mono-, di-, and **tripropylamine**, which are then separated by distillation.[10]

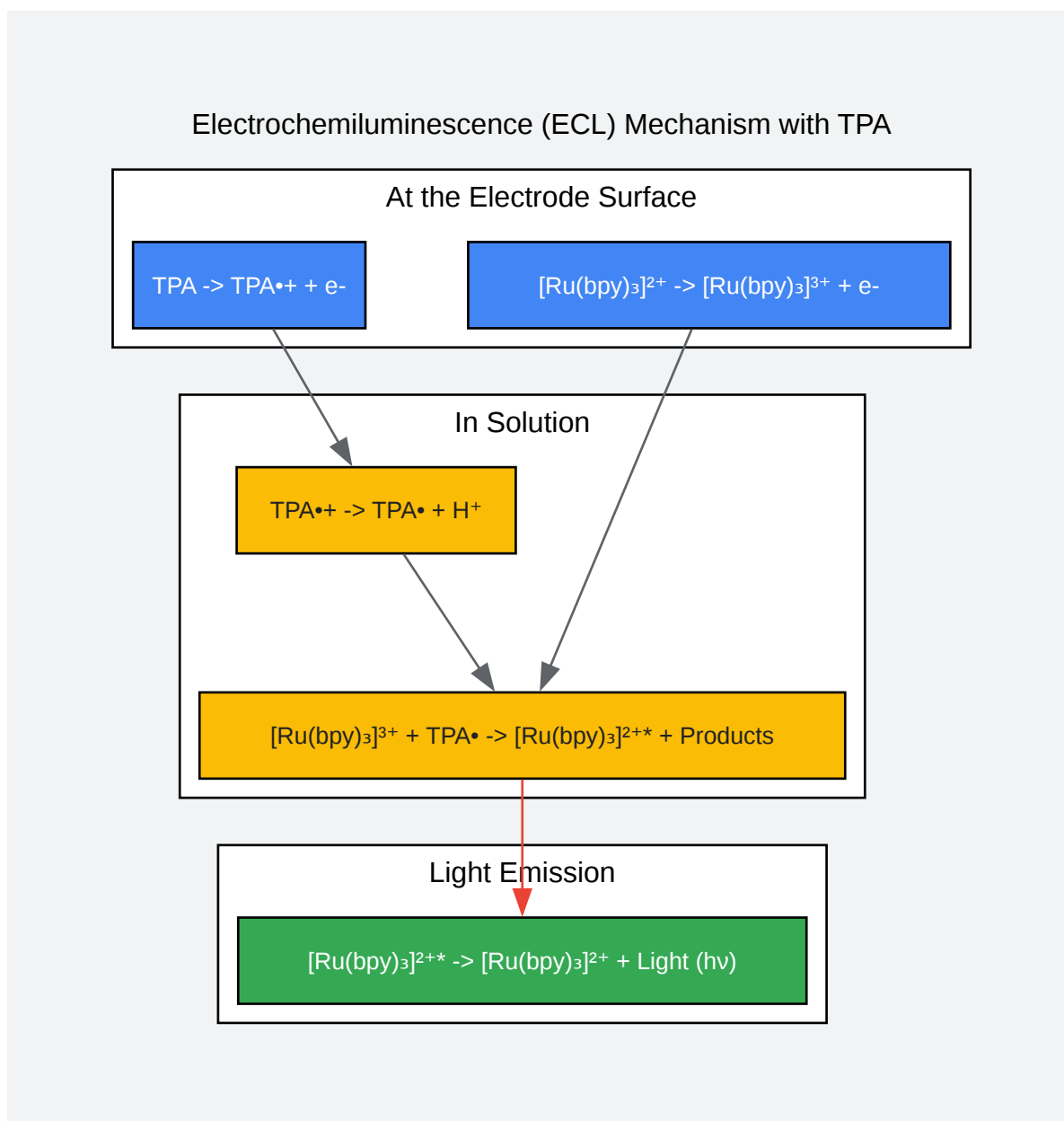


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Caption: Industrial production workflow for **tripropylamine**.

Mechanism of Electrochemiluminescence (ECL) with Tripropylamine

Tripropylamine is a widely used co-reactant in electrochemiluminescence (ECL) systems, particularly with ruthenium complexes like $[\text{Ru}(\text{bpy})_3]^{2+}$. The following diagram illustrates the key steps in the ECL reaction mechanism.



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